

# Proper Disposal Procedures for U-46619 Glycine Methyl Ester

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## Compound of Interest

Compound Name: U-46619 Glycine methyl ester

Cat. No.: B10767064

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This document provides essential safety and logistical information for the proper disposal of **U-46619 Glycine methyl ester**. Adherence to these procedural guidelines is critical for ensuring laboratory safety, environmental protection, and regulatory compliance. **U-46619 Glycine methyl ester** is typically supplied as a solution in methyl acetate, a highly flammable solvent, which dictates the primary disposal considerations.<sup>[1][2]</sup>

## Chemical and Physical Properties

A clear understanding of the chemical's properties is fundamental to its safe handling and disposal. The quantitative data for **U-46619 Glycine methyl ester** is summarized below.

Property	Value	Source
Product Formulation	A solution in methyl acetate	<sup>[1]</sup>
Molecular Formula	C <sub>24</sub> H <sub>39</sub> NO <sub>5</sub>	<sup>[3]</sup>
Molecular Weight	421.6 g/mol	<sup>[3]</sup>
Storage Temperature	-20°C	

## Hazard Identification and Safety Precautions

**U-46619 Glycine methyl ester**, primarily due to its solvent, presents several hazards that must be managed throughout its lifecycle, including disposal.

Hazard Summary:

- Flammability: Highly flammable liquid and vapor.[2]
- Health Hazards: Causes serious eye irritation and may cause drowsiness or dizziness.[2]
- Environmental Hazards: Classified as slightly hazardous for water; do not allow it to enter sewers or ground water.[2]

Personal Protective Equipment (PPE): Before handling the chemical for use or disposal, ensure the following PPE is worn:

- Flame-resistant lab coat (or 100% cotton)[4]
- Safety glasses or goggles[2]
- Chemically resistant gloves[2]
- Closed-toe shoes[4]

## Step-by-Step Disposal Protocol

The disposal of **U-46619 Glycine methyl ester** is governed by its classification as a hazardous chemical waste, specifically a flammable liquid waste.[4][5] Evaporation in a fume hood is not an acceptable method of disposal.[5]

Step 1: Waste Collection and Segregation

- Container Selection: Designate a specific, compatible waste container for **U-46619 Glycine methyl ester** and other similar flammable organic solvent wastes. The container must be in good condition, leak-proof, and have a secure, tight-fitting cap.[6]
- Segregation: Do not mix this waste with other waste streams. Specifically, keep it segregated from acids, bases, and oxidizers to prevent dangerous reactions.[7][8]

- Labeling: Immediately label the waste container with the words "HAZARDOUS WASTE". The label must also clearly identify the contents, including "Flammable Liquid," "**U-46619 Glycine methyl ester** in Methyl Acetate," and the approximate concentration or volume.[6][9] Keep the container closed at all times except when adding waste.[9]

## Step 2: Waste Storage

- Location: Store the designated hazardous waste container in a well-ventilated, designated satellite accumulation area (SAA) within the laboratory.[6]
- Flammable Storage: Flammable liquid waste must be stored in an approved flammable storage cabinet.[7][8]
- Secondary Containment: Use secondary containment (such as a larger, chemically resistant bin) to capture any potential leaks or spills.[7]
- Volume Limits: Do not accumulate more than 55 gallons of hazardous waste in your laboratory's SAA.[6]

## Step 3: Disposal of Empty Containers

- The original chemical container is not considered empty until it has been triple-rinsed.[5][9]
- First Rinse: Rinse the container with a suitable solvent (such as acetone or ethanol) capable of removing the chemical residue. This first rinsate must be collected and disposed of as hazardous waste into your flammable waste container.[7]
- Subsequent Rinses: Perform two additional rinses.
- Final Disposal: After triple-rinsing and air-drying, deface or remove the original label. The container can then be disposed of in the regular trash or designated glass disposal box.[5][7]

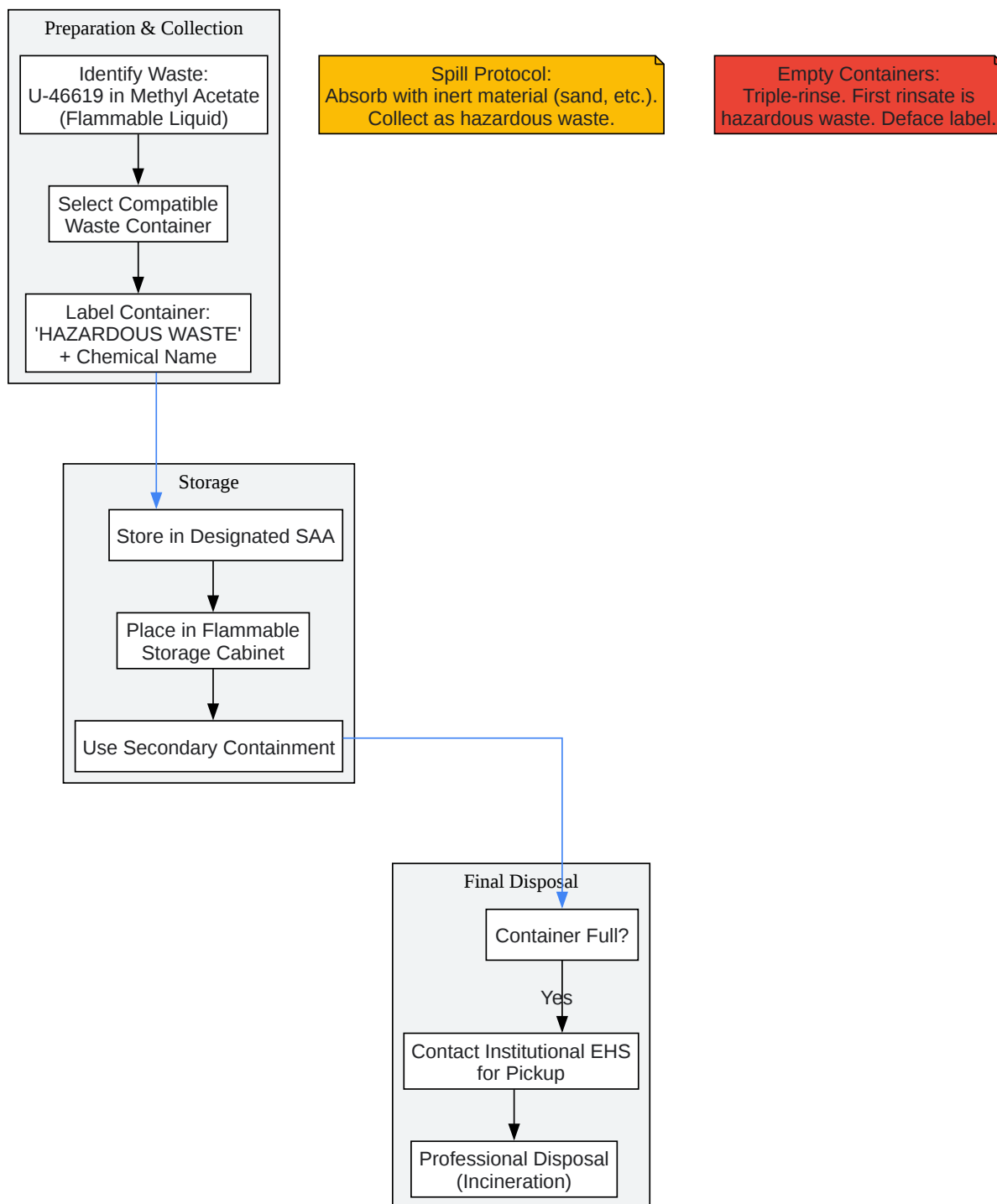
## Step 4: Arranging for Professional Disposal

- Contact EHS: Once your waste container is full or you are ready for a pickup, contact your institution's Environmental Health and Safety (EHS) department.[9]

- **Schedule Pickup:** Follow your institution's specific procedures to schedule a hazardous waste pickup. This is typically done through an online request form or direct contact.
- **Professional Management:** The EHS department will arrange for collection by trained professionals who will manage the transport and final disposal in compliance with all local, state, and federal regulations.<sup>[10]</sup> The ultimate disposal method for flammable liquid waste is typically high-temperature incineration at a licensed facility.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **U-46619 Glycine methyl ester**.



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Caption: Workflow for the safe disposal of **U-46619 Glycine methyl ester** waste.

Disclaimer: This document provides guidance based on available safety data sheets and general laboratory safety protocols. Researchers must always consult their institution's specific Environmental Health and Safety (EHS) guidelines and adhere to all local, state, and federal regulations for hazardous waste disposal.

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